

Safe Disposal of Berzosertib: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Berzosertib*

Cat. No.: *B612160*

[Get Quote](#)

This document provides essential procedural guidance for the proper and safe disposal of **Berzosertib**, a potent Ataxia Telangiectasia and Rad3-related (ATR) kinase inhibitor used in research and clinical development. Adherence to these guidelines is critical to ensure personnel safety, environmental protection, and regulatory compliance.

Berzosertib is classified as a hazardous substance. The Safety Data Sheet (SDS) indicates that it is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation[1]. Therefore, all waste containing **Berzosertib**, including pure compound, solutions, and contaminated labware, must be managed as hazardous chemical waste.

Core Principles of Berzosertib Waste Management

- **Do Not Dispose Down the Drain:** Under no circumstances should **Berzosertib** powder or solutions be disposed of via sink or floor drains. This can contaminate water systems[2].
- **Segregation is Key:** Properly segregate **Berzosertib** waste from non-hazardous laboratory trash and other waste streams to ensure correct handling and disposal.
- **Consult Institutional EHS:** All disposal activities must be conducted in accordance with your institution's Environmental Health and Safety (EHS) office guidelines. Contact your EHS officer to confirm specific procedures and requirements[3][4].
- **Treat as Hazardous:** In the absence of specific institutional guidance, treat all **Berzosertib** waste as hazardous chemical waste[2][5].

Disposal Procedures for Unused or Expired Berzosertib

Unused or expired **Berzosertib**, whether in solid or solution form, must be disposed of as hazardous pharmaceutical waste.

Step-by-Step Disposal Protocol:

- Container Selection:
 - Place the original vial containing the unused **Berzosertib** powder into a larger, sealable, and chemically resistant container clearly labeled for hazardous waste.
 - If dealing with a stock solution, ensure it is in a tightly sealed, leak-proof container.
- Labeling:
 - The waste container must be clearly labeled with the words "Hazardous Waste."
 - The label must also include:
 - The full chemical name: "**Berzosertib**"
 - CAS Number: 1232416-25-9
 - The primary hazard statements (e.g., "Harmful if swallowed," "Causes skin irritation")^[1].
 - Accumulation start date.
- Storage:
 - Store the sealed and labeled waste container in a designated hazardous waste accumulation area within the laboratory. This area should be secure and away from general lab traffic.
- Collection:
 - Arrange for pickup through your institution's hazardous waste collection program. Do not transport the waste yourself^[2].

Disposal of Contaminated Laboratory Materials

Items such as gloves, pipette tips, vials, flasks, and bench paper that have come into contact with **Berzosertib** are considered contaminated solid waste.

Step-by-Step Disposal Protocol:

- Segregation at Point of Use:
 - Immediately place all contaminated solid waste into a designated, clearly marked hazardous waste container. This is often a yellow bin or a robust, double-lined plastic bag designated for cytostatic or hazardous pharmaceutical waste^[6].
- Container Requirements:
 - The container must be leak-proof and sealable.
 - It must be labeled "Trace Chemotherapy Waste" or "Hazardous Chemical Waste" and include the name "**Berzosertib**."
- Sharps Disposal:
 - Needles, syringes, or other sharps contaminated with **Berzosertib** must be placed directly into a designated, puncture-resistant sharps container for hazardous waste.
- Storage and Collection:
 - Once the container is full, seal it securely.
 - Store it in the designated hazardous waste accumulation area and arrange for collection by your EHS-approved waste vendor.

Decontamination of Work Surfaces

After handling **Berzosertib**, all work surfaces (e.g., benchtops, fume hood surfaces) must be decontaminated.

Decontamination and Waste Disposal:

- Use an appropriate cleaning agent (confirm with your institution's EHS for recommended solutions).
- All cleaning materials (e.g., absorbent pads, wipes) used for decontamination are considered hazardous waste.
- Dispose of these materials in the designated solid hazardous waste container as described in section 3.

Spill Management

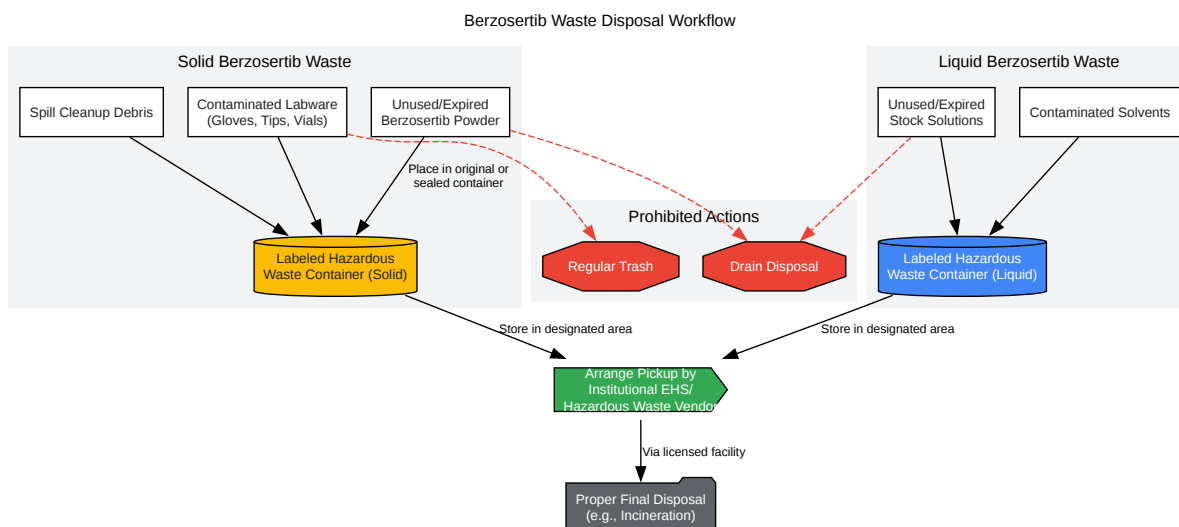
In the event of a **Berzosertib** spill, immediate and proper cleanup is required to minimize exposure.

Spill Cleanup and Waste Disposal:

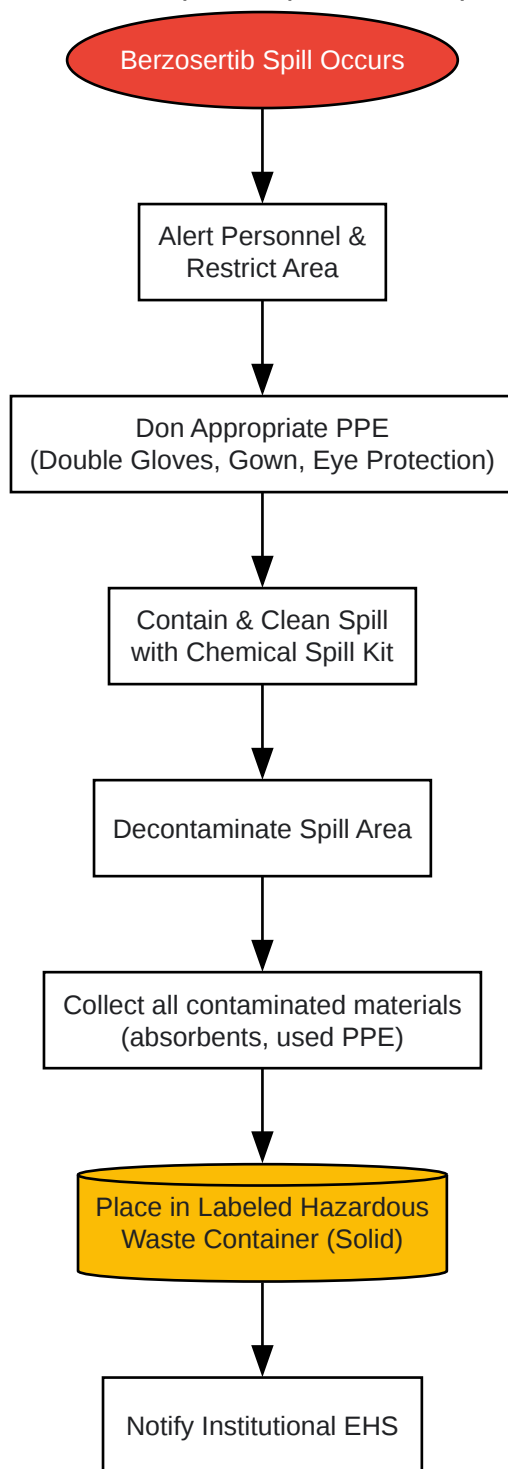
- Alert personnel in the area and restrict access.
- Wearing appropriate Personal Protective Equipment (PPE), including double gloves, a lab coat, and eye protection, contain and clean the spill using a chemical spill kit.
- All materials used for spill cleanup, including absorbent materials and contaminated PPE, must be disposed of as hazardous waste in the designated solid waste stream[7].
- Contact your EHS office for guidance on reporting the spill.

Visual Guides for Disposal Pathways

The following diagrams illustrate the logical workflow for the proper disposal of **Berzosertib** waste streams in a laboratory setting.



Berzosertib Spill Response & Disposal



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. vumc.org [vumc.org]
- 3. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 4. Biological Waste Guide | Environment, Health and Safety [ehs.cornell.edu]
- 5. ptb.de [ptb.de]
- 6. Laboratory waste | Staff Portal [staff.ki.se]
- 7. Procedures for Disposal of Unwanted Laboratory Material (ULM) [risk.byu.edu]
- To cite this document: BenchChem. [Safe Disposal of Berzosertib: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612160#berzosertib-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com